

A Technical Guide to L-Proline-15N,d7: Applications in Advanced Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *L-Proline-15N,d7*

Cat. No.: *B15571876*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **L-Proline-15N,d7**, a stable isotope-labeled amino acid crucial for various research applications. This document outlines its chemical properties, applications, and a general experimental workflow for its use in quantitative proteomics.

Introduction

L-Proline-15N,d7 is a non-radioactive, isotopically labeled form of the amino acid L-Proline. In this molecule, the nitrogen atom is replaced with its stable isotope, Nitrogen-15 (^{15}N), and seven hydrogen atoms are replaced with deuterium (d7). These substitutions result in a molecule with a greater mass than its unlabeled counterpart, while maintaining identical chemical properties[1]. This key characteristic allows for its use as a tracer and an internal standard in a variety of analytical techniques, particularly in mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy[2][3].

The use of stable isotope-labeled compounds like **L-Proline-15N,d7** is fundamental in fields such as metabolomics, proteomics, and drug development to precisely track and quantify molecules within complex biological systems[4].

Physicochemical Properties

While a specific CAS number for **L-Proline-15N,d7** is not readily available in public databases, the CAS number for unlabeled L-Proline is 147-85-3[3][5][6]. For ordering and identification purposes, it is often referred to by its specific isotopic labeling. Key quantitative data for **L-Proline-15N,d7** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₅ H ₇ D ₇ ¹⁵ N O ₂	[2]
Molecular Weight	123.17 g/mol	[3]
Chemical Purity	≥98%	[3]
Isotopic Purity (¹⁵ N)	≥98%	[3]
Isotopic Purity (D)	≥98%	[3]
Appearance	White to off-white solid	[7]
Storage Temperature	2°C to 8°C, protected from light	[3]

Applications in Research

The primary applications of **L-Proline-15N,d7** stem from its utility as an internal standard and a metabolic tracer.

- **Quantitative Proteomics:** **L-Proline-15N,d7** is extensively used in Stable Isotope Labeling by Amino Acids in Cell Culture (SILAC), a powerful mass spectrometry-based technique for quantitative proteomics[8][9]. In a typical SILAC experiment, one population of cells is grown in a medium containing the "light" (unlabeled) amino acid, while the other is grown in a medium with the "heavy" (labeled) amino acid, such as **L-Proline-15N,d7**. When the cell populations are mixed, the mass difference allows for the direct and accurate quantification of protein abundance between the two samples[8].
- **Metabolomics and Metabolic Flux Analysis:** As a metabolic tracer, **L-Proline-15N,d7** can be introduced into biological systems to trace the metabolic fate of proline. This allows

researchers to study metabolic pathways, and measure the flux of metabolites through these pathways, providing insights into cellular physiology and disease states[2][4].

- Biomolecular NMR: The isotopic labels on **L-Proline-15N,d7** make it a valuable tool in NMR-based studies. It aids in the structural and dynamic analysis of proteins and other biological macromolecules[3].

Experimental Protocol: A Generalized SILAC Workflow

The following is a generalized protocol for a SILAC experiment using **L-Proline-15N,d7** for quantitative proteomics.

Objective: To quantify differential protein expression between two cell populations (e.g., treated vs. untreated).

Materials:

- Cell culture medium deficient in L-Proline
- "Light" L-Proline (unlabeled)
- "Heavy" **L-Proline-15N,d7**
- Dialyzed fetal bovine serum
- Cell lysis buffer
- Protease inhibitors
- Trypsin for protein digestion
- Mass spectrometer

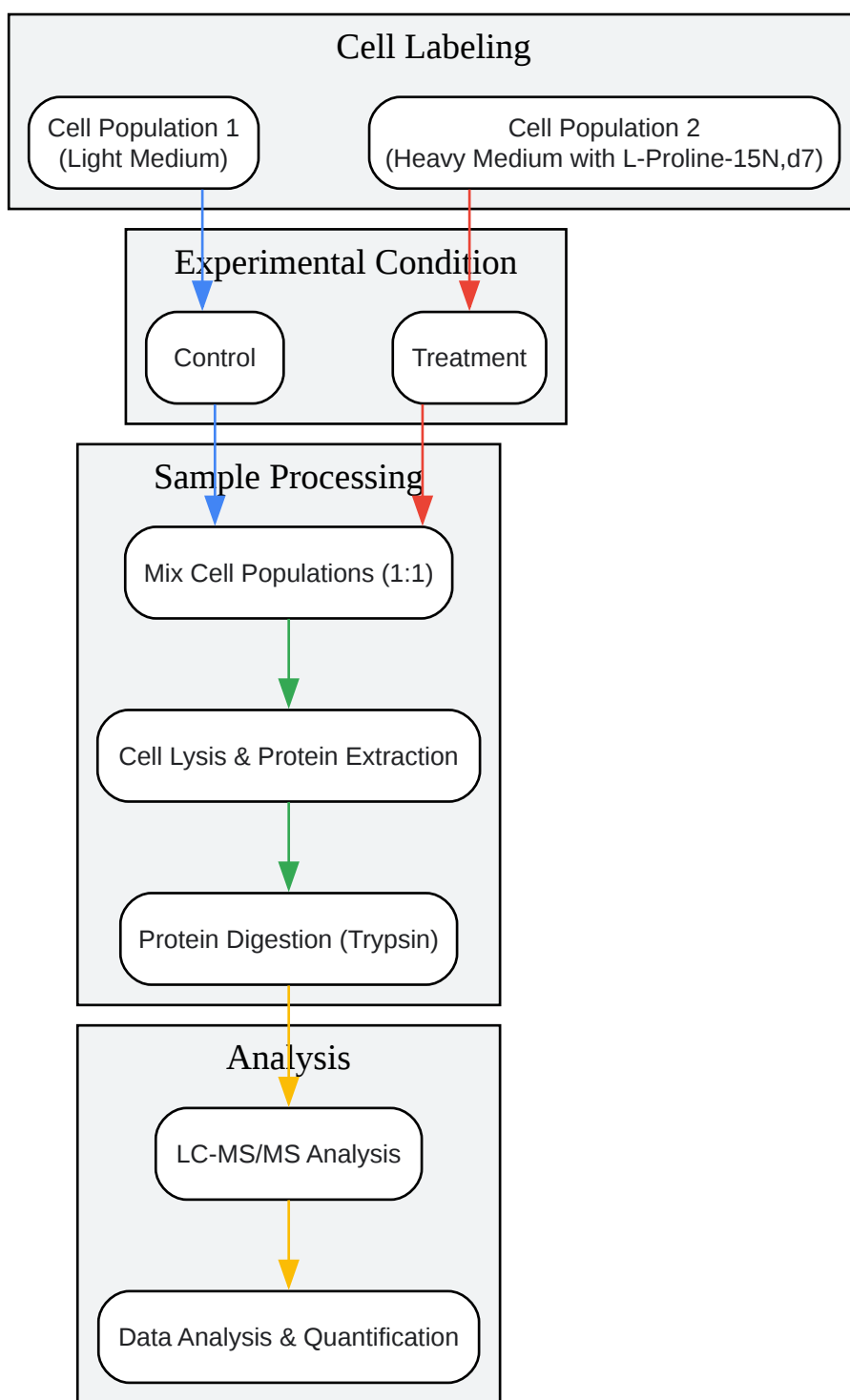
Methodology:

- Cell Culture and Labeling:

- Two populations of cells are cultured. One is grown in "light" medium containing unlabeled L-Proline.
- The second population is grown in "heavy" medium containing **L-Proline-15N,d7**.
- Cells are cultured for a sufficient number of cell divisions to ensure near-complete incorporation of the labeled amino acid into the proteome.
- Experimental Treatment:
 - The desired experimental condition (e.g., drug treatment) is applied to one of the cell populations.
- Cell Lysis and Protein Extraction:
 - The "light" and "heavy" cell populations are harvested and mixed in a 1:1 ratio.
 - The mixed cells are lysed to extract total protein.
- Protein Digestion:
 - The extracted proteins are denatured, reduced, alkylated, and then digested into smaller peptides using an enzyme such as trypsin.
- Mass Spectrometry Analysis:
 - The resulting peptide mixture is analyzed by high-resolution mass spectrometry.
 - Peptides containing the "light" and "heavy" proline will appear as pairs of peaks with a specific mass difference.
- Data Analysis:
 - The relative intensity of the "heavy" and "light" peptide peaks is used to determine the relative abundance of each protein in the two original cell populations.

Visualizing the SILAC Workflow

The following diagram illustrates the general workflow of a SILAC experiment.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for a SILAC experiment.

Synthesis Overview

The synthesis of specifically labeled L-proline can be achieved from correspondingly labeled L-glutamic acid. A general synthetic route involves the ring closure of L-glutamic acid to form L-5-oxoproline. This is followed by a selective reduction of the 5-amide function, which is a critical step that avoids interfering with the 2-carboxylate function and the stereochemistry of the molecule. This selective reduction can be accomplished by first converting the amide to a thioamide, which is then reduced to the amine using an agent like tributyltin hydride, along with necessary protection and deprotection steps[10]. This method allows for the preparation of L-proline labeled with ^{13}C or ^{15}N at various positions in high yield[10].

Conclusion

L-Proline-15N,d7 is an indispensable tool for modern biological and biomedical research. Its application in quantitative proteomics, metabolomics, and NMR spectroscopy provides researchers with the ability to obtain precise and reliable data on the dynamics of proteins and metabolites. The methodologies enabled by such stable isotope-labeled compounds are crucial for advancing our understanding of complex biological processes and for the development of new therapeutic agents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. isotope.bocsci.com [isotope.bocsci.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. L-Proline (D_5 , 98%; ^{15}N , 98%) - Cambridge Isotope Laboratories, DNLM-7562-0.25 [isotope.com]
- 4. chempep.com [chempep.com]
- 5. e-biochem.com [e-biochem.com]
- 6. L-PROLINE | Eurisotop [eurisotop.com]

- [7. isotope-science.alfa-chemistry.com \[isotope-science.alfa-chemistry.com\]](https://isotope-science.alfa-chemistry.com)
- [8. Stable isotope labeling by amino acids in cell culture - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [9. Stable isotope labeling by amino acids in cell culture for quantitative proteomics - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [10. researchgate.net \[researchgate.net\]](https://researchgate.net)
- To cite this document: BenchChem. [A Technical Guide to L-Proline-15N,d7: Applications in Advanced Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15571876/docs#a-technical-guide-to-l-proline-15n-d7-applications-in-advanced-research\]](https://www.benchchem.com/product/b15571876/docs#a-technical-guide-to-l-proline-15n-d7-applications-in-advanced-research)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check